

Protriptyline Hydrochloride: Fundamental Physicochemical Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Protriptyline

CAS No.: 438-60-8

Cat. No.: S561175

[Get Quote](#)

For basic bench work, here are the essential solubility parameters for **protriptyline** hydrochloride [1]:

| Property | Value / Description |
|---------------------|---|
| Molecular Weight | 299.84 g/mol [1] |
| CAS Number | 1225-55-4 [1] |
| Form | White to off-white solid [1] |
| Solubility in Water | 100 mg/mL (333.51 mM) [1] |
| Solubility in DMSO | 100 mg/mL (333.51 mM) [1] |
| Storage | 4°C, sealed storage, away from moisture [1] |

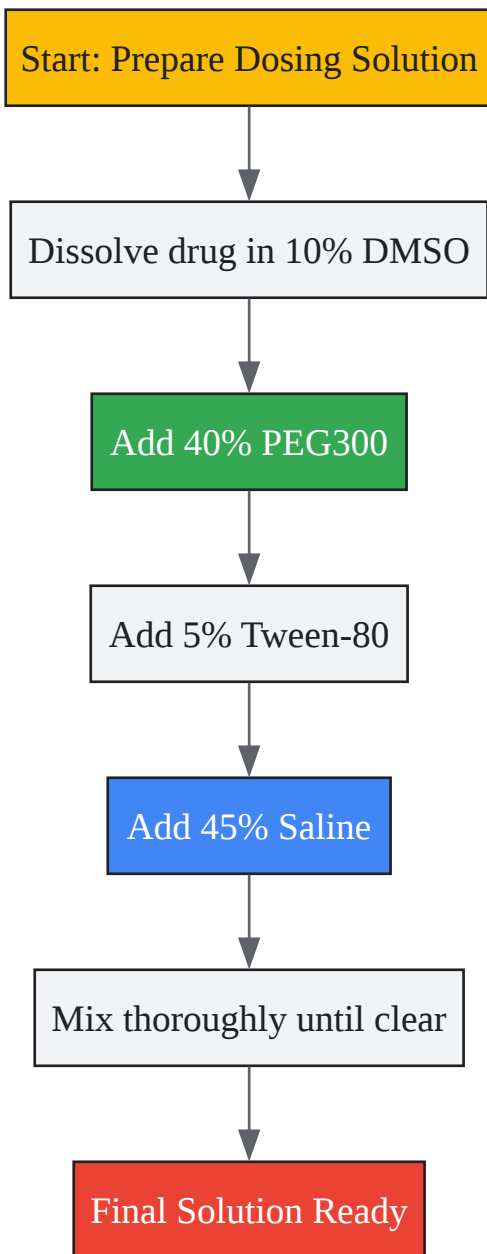
Frequently Asked Questions (FAQ) for Researchers

Q1: What is the best way to prepare a stock solution of protriptyline hydrochloride?

For a **10 mM stock solution**, dissolve 3.0 mg of **protriptyline** hydrochloride in 1 mL of DMSO or pure water [1]. Due to the compound's hygroscopic nature, use newly opened or anhydrous DMSO to prevent water absorption from the atmosphere, which can affect concentration and stability. The solution can be aliquoted and stored at -20°C for one month or at -80°C for six months. Avoid repeated freeze-thaw cycles.

Q2: I am planning an in vivo study. How can I prepare a dosing solution for animal models?

One documented protocol for a rat model uses intraperitoneal injection [1]. The following workflow outlines the preparation of a dosing solution using a common vehicle for in vivo studies:



[Click to download full resolution via product page](#)

This protocol produces a solution with a concentration of at least 2.08 mg/mL (6.94 mM) and is suitable for administration [1]. Always optimize the formulation and dosage for your specific experimental model and obtain necessary ethical approvals.

Q3: The powder seems clumpy. Has it degraded?

Protriptyline hydrochloride should be a white to off-white powder [1]. Clumping can indicate exposure to moisture. The compound requires **sealed storage away from moisture** [1]. For critical experiments, it is advisable to use a new batch. Over time, even under proper storage, some degradation can occur, so obtaining a fresh sample or running analytical techniques like HPLC to confirm purity may be necessary if solution clarity or experimental results are inconsistent.

Experimental Troubleshooting Guide

| Problem | Potential Cause | Solution |
|--|---|--|
| Precipitation in aqueous buffer | The stock solution was prepared in DMSO and added to an aqueous buffer, causing the compound to crash out due to the "like dissolves like" principle. | Ensure the final concentration of DMSO in your experimental buffer is kept low (typically $\leq 1\%$). Introduce the DMSO stock solution slowly while vortexing the buffer to ensure proper mixing and dilution. |
| Inconsistent cellular assay results | Chemical degradation of the stock solution from improper storage or repeated freeze-thaw cycles. | Prepare small, single-use aliquots of the stock solution. Avoid repeated freezing and thawing. Confirm the stability of your stock solution using an analytical method if results are suspect. |
| Low solubility in biological media | Components of the complex media (e.g., proteins, salts) can interact with the compound. | The solubility listed is in pure solvents. Test the compound's behavior in your specific assay media beforehand. Filtration through a 0.22 μm filter after preparation can confirm that the solution is particulate-free. |

Research Applications and Notes

Beyond its classic role as a tricyclic antidepressant, **protriptyline** hydrochloride is used in research for its pharmacological activities, including potent inhibition of the norepinephrine transporter and acetylcholinesterase (AChE) activity, making it relevant for studies in depression and Alzheimer's disease [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Protriptyline hydrochloride | Antidepressant Agent [medchemexpress.com]

To cite this document: Smolecule. [Protriptyline Hydrochloride: Fundamental Physicochemical Data].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b561175#protriptyline-solubility-issues>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com